

Reference Standard Guide: N-(4-hydroxyphenyl)-4-methoxybenzamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(4-hydroxyphenyl)-4-methoxybenzamide

CAS No.: 23600-48-8

Cat. No.: B11994725

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CAS: 23600-48-8 | Formula: $C_{14}H_{13}NO_3$ | M.W.: 243.26 g/mol

Executive Summary

N-(4-hydroxyphenyl)-4-methoxybenzamide (also known as 4'-Hydroxy-4-methoxybenzanilide) is a critical reference standard used primarily in the quality control of analgesic/antipyretic drugs (as a structural analog of Paracetamol), metabolite identification, and vanilloid receptor (TRPV1) research.

This guide provides a technical comparison of reference standard grades, detailed characterization protocols, and a validated synthesis/impurity profiling workflow. It is designed for analytical chemists and formulation scientists requiring high-fidelity data for regulatory filing and stability studies.

Comparative Analysis: Selecting the Right Grade

Not all reference materials are created equal. The choice of standard grade directly impacts the validity of your quantitative assays and regulatory compliance.

Feature	Tier 1: Certified Reference Material (CRM)	Tier 2: Analytical Standard (Secondary)	Tier 3: Research Grade Chemical
Primary Use	Quantitative NMR (qNMR), Method Validation, ISO 17034 Compliance.	Routine QC, Retention Time Marker, System Suitability.	Early-stage Synthesis, Biological Screening.
Purity	> 99.5% (Mass Balance)	> 98.0% (HPLC Area %)	Variable (> 95%)
Uncertainty	Explicitly stated (e.g., $\pm 0.3\%$)	Not provided	Not provided
Traceability	NIST/BIPM Traceable	Traceable to Internal Primary	None
Water Content	Measured (Karl Fischer) & Factorized	Measured but not always factorized	Not typically reported
Impurity Profile	Quantified (Organic, Inorganic, Residual Solvents)	Qualitative (Major peaks only)	Unknown

Recommendation:

- For Release Testing/Stability: Use Tier 1 (CRM) to establish the calibration curve.
- For ID/System Suitability: Tier 2 is cost-effective and sufficient.

Technical Specifications & Characterization

Identity & Structure

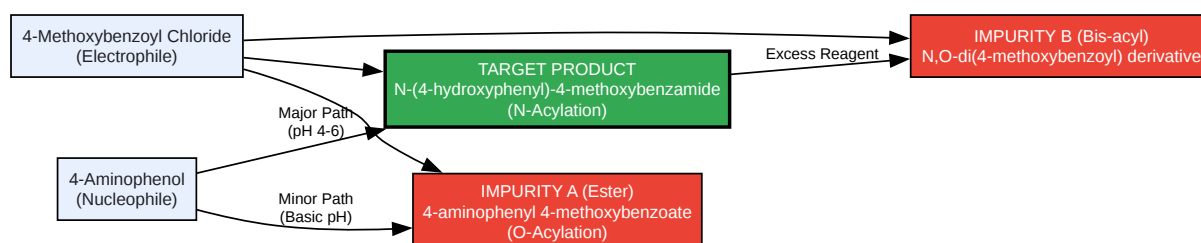
The compound consists of a 4-aminophenol moiety acylated by a 4-methoxybenzoyl (anisoyl) group.

- ^1H NMR (DMSO- d_6 , 500 MHz):

- 9.85 (s, 1H, -NH, Amide)
- 9.20 (s, 1H, -OH, Phenol)
- 7.95 (d, 2H, Anisyl-ArH, ortho to CO)
- 7.50 (d, 2H, Phenol-ArH, ortho to NH)
- 7.05 (d, 2H, Anisyl-ArH, ortho to OMe)
- 6.75 (d, 2H, Phenol-ArH, ortho to OH)
- 3.84 (s, 3H, -OCH₃)
- Mass Spectrometry (ESI+):
 - [M+H]⁺: 244.1 m/z
 - [M+Na]⁺: 266.1 m/z
 - Fragment: 135.0 m/z (Anisoyl cation, characteristic cleavage).

Synthesis & Impurity Profiling Pathway

The synthesis involves the acylation of 4-aminophenol with 4-methoxybenzoyl chloride. A critical quality attribute is controlling the O-acylation side reaction, which produces the ester impurity.



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Figure 1: Synthetic pathway highlighting the competition between N-acylation (Target) and O-acylation (Impurity A).

Validated Analytical Protocols

HPLC Purity Method

This method separates the target amide from the starting material (4-aminophenol) and the potential ester impurity.

- Column: C18 (e.g., Phenomenex Luna C18(2) or Zorbax Eclipse XDB), 150 x 4.6 mm, 5 µm.
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Gradient:
 - 0-2 min: 10% B (Isocratic hold for 4-Aminophenol elution)
 - 2-15 min: 10%
80% B (Linear gradient)
 - 15-20 min: 80% B (Wash)
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm.
- Temperature: 30°C.

Retention Logic:

- 4-Aminophenol: Elutes early (~2-3 min) due to high polarity.
- Target (Amide): Elutes mid-gradient (~8-10 min).
- Impurity A (Ester): Elutes later than target due to lack of H-bond donor capacity on the amide nitrogen.

- Impurity B (Bis-acyl): Elutes last (most hydrophobic).

Mass Balance Purity Calculation (For CRM)

To determine the absolute purity (

) of the standard:

- % Org.[4] Imp: Sum of all secondary peaks by HPLC-UV.
- % Water: Determined by Karl Fischer titration (typically < 0.5% for this amide).
- % Solvents: Determined by GC-Headspace (e.g., residual THF or Toluene from synthesis).
- % Inorg: Residue on Ignition (ROI).

Handling & Stability

- Storage: Store at 2-8°C in a desiccator. The phenolic hydroxyl group makes it susceptible to slow oxidation (browning) if exposed to air and light for extended periods.
- Solubility:
 - Soluble: DMSO, Methanol, Ethanol.[4]
 - Sparingly Soluble: Acetonitrile.[2][3][5]
 - Insoluble: Water (neutral pH).
- Safety: Irritant. Wear gloves and safety glasses. Avoid inhalation of dust.

References

- PubChem.N-Hydroxy-4-methoxybenzamide Compound Summary (CID 221131). National Library of Medicine. [\[Link\]](#)
- Podolska, M., et al.HPLC Method for Identification and Quantification of Three Active Substances in a Dermatological Preparation. Acta Poloniae Pharmaceutica - Drug Research, Vol. 68, No. 5, pp. 713-718, 2011. (Methodology reference for benzamide separation). [\[Link\]](#)

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- To cite this document: BenchChem. [Reference Standard Guide: N-(4-hydroxyphenyl)-4-methoxybenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11994725/docs#reference-standard-guide-n-4-hydroxyphenyl-4-methoxybenzamide>]

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